

Technical Guide: Calculation of the Molar Mass of Selenium Trioxide

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Compound of Interest

Compound Name: Selenium trioxide

CAS No.: 13768-86-0

Cat. No.: B077119

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Audience: Researchers, scientists, and drug development professionals.

This document provides a concise guide to the calculation of the molar mass of **selenium trioxide** (SeO_3). The molar mass is a fundamental chemical property, essential for stoichiometric calculations, solution preparation, and substance quantification in various research and development applications.

Chemical Formula and Composition

Selenium trioxide is a compound composed of one selenium atom and three oxygen atoms. Its chemical formula is SeO_3 .

Atomic Mass Data

The calculation of the molar mass of a compound requires the atomic masses of its constituent elements. The standard atomic weights are provided by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Atomic Mass (g/mol)	Source
Selenium	Se	78.971	[1][2]
Oxygen	O	15.999	[3][4][5][6]

Molar Mass Calculation

The molar mass of **selenium trioxide** is the sum of the atomic mass of one selenium atom and three oxygen atoms. The calculation is detailed in the table below.

Constituent Element	Number of Atoms	Atomic Mass (g/mol)	Total Mass (g/mol)
Selenium (Se)	1	78.971	78.971
Oxygen (O)	3	15.999	47.997
Selenium Trioxide (SeO ₃)	126.968		

Therefore, the molar mass of **selenium trioxide** is 126.968 g/mol .

Methodological Statement

The calculation of molar mass is a theoretical determination based on established atomic weights. As such, it does not involve experimental protocols or signaling pathways that would necessitate visualization through diagrams. The process is a direct application of fundamental chemical principles.

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References

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